

physical and chemical properties of (3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE

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Compound of Interest

Compound Name: (3,4-DIHYDRO-2H-PYRAN-2-YL)-
METHYLAMINE

Cat. No.: B1266854

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An In-depth Technical Guide to (3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and potential biological properties of **(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE**. Due to the limited availability of published experimental data for this specific compound, this guide also includes information on closely related compounds and general characteristics of the dihydropyran scaffold to provide a broader context for research and development.

Core Chemical Information

(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE is a heterocyclic amine with a dihydropyran core. The structural representation and key identifiers are provided below.

Structure:

Caption: Chemical structure of **(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE**.

Property	Value	Source
IUPAC Name	(3,4-Dihydropyran-2-yl)methanamine	PubChem
CAS Number	4781-76-4	PubChem[1]
Molecular Formula	C ₆ H ₁₁ NO	PubChem[1]
Molecular Weight	113.16 g/mol	PubChem[1]
Canonical SMILES	C1C(COC=C1)CN	PubChem
InChI Key	DVOBWGYOTJOCAJ-UHFFFAOYSA-N	PubChem

Physical and Chemical Properties

Experimental data on the physical properties of **(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE** are not readily available in published literature. The following table includes computed properties and data for the parent compound, 3,4-Dihydro-2H-pyran, for reference.

Property	(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE	3,4-Dihydro-2H-pyran (for comparison)
Boiling Point	Data not available	86 °C
Melting Point	Data not available	-70 °C
Density	Data not available	0.922 g/mL at 25 °C
Refractive Index	Data not available	n _{20/D} 1.440
XLogP3	0.4	-
Solubility	Data not available	Data not available
Appearance	Data not available	Colorless liquid

Spectroscopic Data

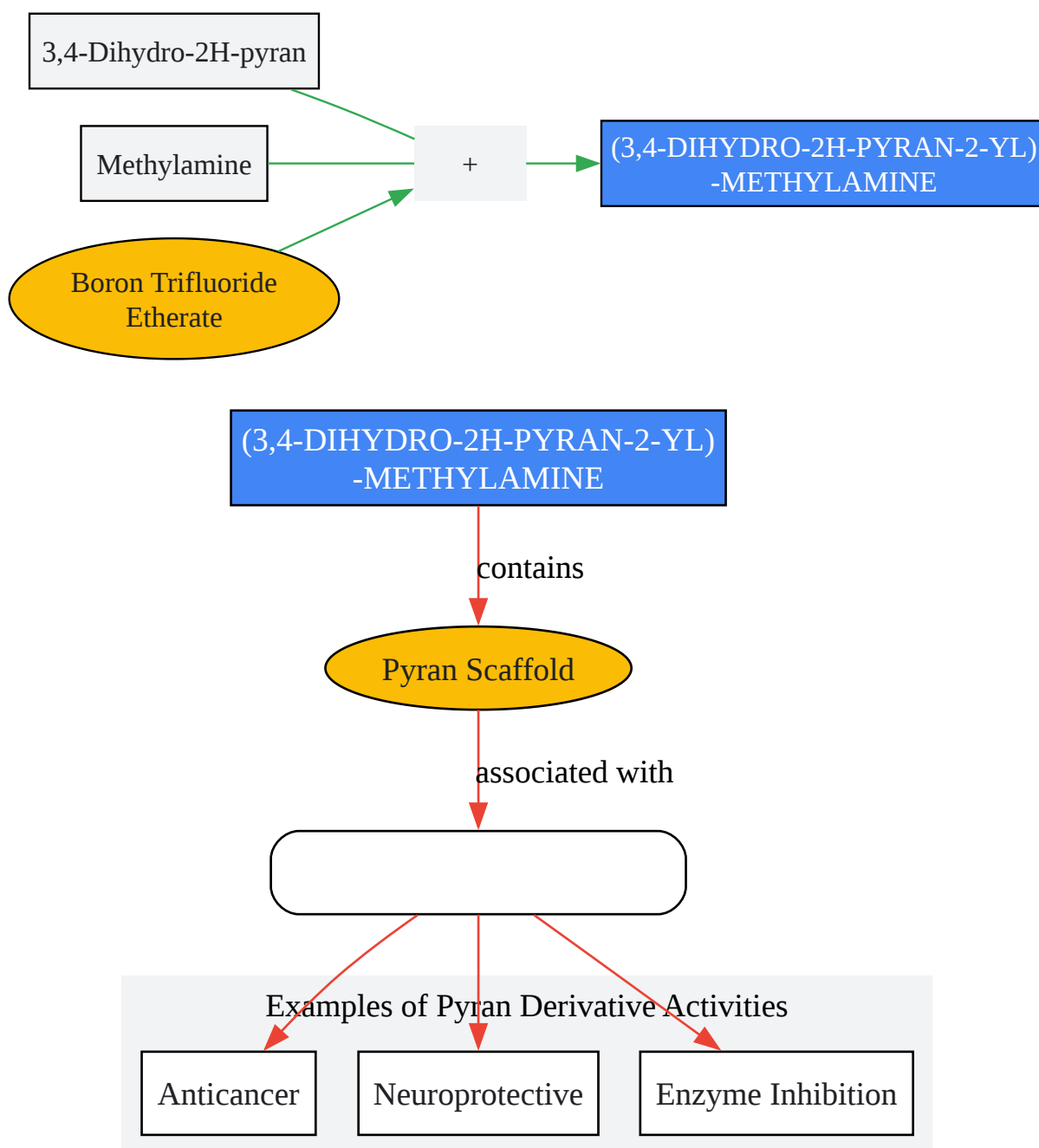
Spectroscopic data is crucial for the identification and characterization of **(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE**. While raw spectral data is not provided here, its availability is noted.

- Nuclear Magnetic Resonance (NMR): ^1H and ^{13}C NMR data are available for this compound, which can be used to confirm its structure.[\[2\]](#)
- Mass Spectrometry (MS): Mass spectral data, likely including GC-MS, is available and can be used to determine the molecular weight and fragmentation pattern.[\[2\]](#)
- Infrared (IR) Spectroscopy: An IR spectrum for 3,4-dihydro-2H-pyran-2-ylmethanamine is available from the NIST WebBook, which can be used to identify functional groups.[\[3\]](#)
- Raman Spectroscopy: Raman spectral data is also indicated to be available.[\[2\]](#)

Synthesis and Reactivity

Synthesis

A common synthetic route to **(3,4-DIHYDRO-2H-PYRAN-2-YL)-METHYLAMINE** involves the reaction of 3,4-dihydro-2H-pyran with methanamine. This reaction is typically catalyzed by a Lewis acid, such as boron trifluoride etherate.[\[4\]](#)



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